

# A Comprehensive Technical Guide to the Solubility of C.I. Basic Blue 159

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## Compound of Interest

Compound Name: Basic Blue 159

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This technical guide provides an in-depth analysis of the solubility characteristics of C.I. **Basic Blue 159** (CAS Numbers: 105953-73-9, 52435-14-0), a cationic dye of the azo class. While qualitative descriptions indicate good solubility in water and alcohol, this guide focuses on the experimental protocols necessary for researchers to determine precise quantitative solubility in aqueous and organic solvents. The methodologies outlined herein are essential for applications in textile dyeing, ink formulation, and other areas where precise concentration control is paramount.

## Physicochemical Properties and Qualitative Solubility

**Basic Blue 159** is a synthetic cationic dye known for its vibrant blue hue and is primarily used for dyeing acrylic fibers.<sup>[1]</sup> Its cationic nature, characterized by a positive charge, allows it to interact strongly with negatively charged substrates.<sup>[1]</sup> Functional groups within its chemical structure enhance its solubility in water.<sup>[1]</sup>

Multiple sources describe **Basic Blue 159** as being "soluble," "very soluble," or having a "high degree of solubility" in water.<sup>[2][3][4][5]</sup> It is also noted to be soluble in alcohol.<sup>[3][4]</sup> However, specific quantitative data is not readily available in public literature, necessitating empirical determination for specific applications.

## Quantitative Solubility Data

As of the latest literature review, specific quantitative solubility data for **Basic Blue 159** in water and various organic solvents has not been published. To facilitate research and application development, the following table is provided as a template for organizing experimentally determined solubility data.

Table 1: Experimentally Determined Solubility of C.I. **Basic Blue 159**

Solvent	Temperature (°C)	Solubility (g/L)	Method of Determination	Observations
Deionized Water	25	Spectrophotometric		
Deionized Water	40	Spectrophotometric		
Deionized Water	60	Spectrophotometric		
Ethanol	25	Spectrophotometric		
Methanol	25	Spectrophotometric		
Isopropanol	25	Spectrophotometric		
Acetone	25	Spectrophotometric		
Dimethylformamide (DMF)	25	Spectrophotometric		
Dimethyl Sulfoxide (DMSO)	25	Spectrophotometric		

# Experimental Protocol for Solubility Determination

The following protocol outlines a standard method for determining the solubility of **Basic Blue 159** in a given solvent using UV-Visible spectrophotometry. This method is based on creating a calibration curve from solutions of known concentrations and then measuring the concentration of a saturated solution.

## Materials and Equipment

- C.I. **Basic Blue 159** dye powder
- Solvent of interest (e.g., deionized water, ethanol)
- Volumetric flasks (100 mL, 50 mL, 25 mL)
- Pipettes (various sizes)
- Analytical balance
- Magnetic stirrer and stir bars
- Temperature-controlled water bath or incubator
- Syringe filters (0.45  $\mu\text{m}$ )
- UV-Visible Spectrophotometer
- Cuvettes

## Procedure

### Step 1: Preparation of a Stock Solution

- Accurately weigh approximately 100 mg of **Basic Blue 159** powder.
- Quantitatively transfer the powder to a 100 mL volumetric flask.
- Add the solvent to the flask, filling it to about half its volume.

- Dissolve the dye completely using a magnetic stirrer. Gentle heating in a temperature-controlled bath may be used to aid dissolution, particularly for cationic dyes.[6]
- Once dissolved and cooled to room temperature, dilute the solution to the 100 mL mark with the solvent. This creates a 1 g/L stock solution.

#### Step 2: Preparation of Standard Solutions and Calibration Curve

- Prepare a series of standard solutions by diluting the stock solution. For example, create concentrations of 0.005, 0.01, 0.02, 0.04, and 0.08 g/L in 50 mL volumetric flasks.
- Determine the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ) for **Basic Blue 159** by scanning one of the standard solutions across the visible spectrum (typically 400-700 nm).
- Measure the absorbance of each standard solution at the determined  $\lambda_{\text{max}}$ .
- Plot a calibration curve of absorbance versus concentration. The relationship should be linear and follow the Beer-Lambert Law.

#### Step 3: Preparation of a Saturated Solution

- Add an excess amount of **Basic Blue 159** powder to a known volume of the solvent in a flask (e.g., 2 g in 50 mL). The amount should be sufficient to ensure that not all the dye dissolves.
- Place the flask in a temperature-controlled bath set to the desired temperature (e.g., 25°C).
- Stir the mixture vigorously for a prolonged period (e.g., 24 hours) to ensure equilibrium is reached.
- After stirring, allow the solution to settle, letting the undissolved solid precipitate.

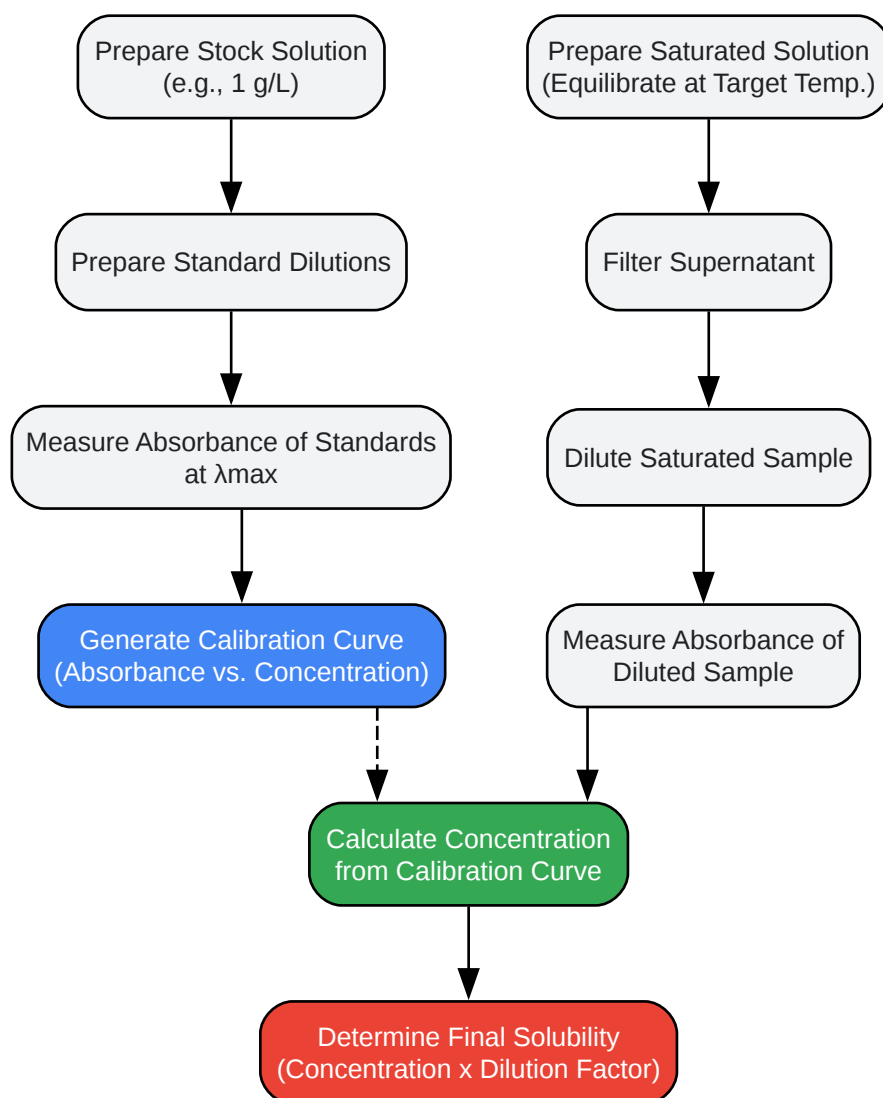
#### Step 4: Measurement and Calculation

- Carefully draw a sample from the supernatant of the saturated solution.
- Filter the sample using a 0.45  $\mu\text{m}$  syringe filter to remove any suspended particles.

- Accurately dilute the filtered, saturated solution to a concentration that falls within the range of the calibration curve. The dilution factor must be recorded.
- Measure the absorbance of the diluted sample at  $\lambda_{\text{max}}$ .
- Using the equation from the calibration curve, calculate the concentration of the diluted sample.
- Multiply the calculated concentration by the dilution factor to determine the concentration of the saturated solution, which represents the solubility of **Basic Blue 159** at that temperature.

## Workflow for Solubility Determination

The following diagram illustrates the logical workflow for the experimental determination of dye solubility.



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Caption: Workflow for determining the solubility of **Basic Blue 159**.

## Factors Influencing Solubility

The solubility of cationic dyes like **Basic Blue 159** can be influenced by several factors:

- Temperature: Generally, the solubility of dyes in water increases with temperature.
- pH: The pH of the aqueous solution can affect the charge and structure of the dye molecule, thereby influencing its solubility. Cationic dyes are typically more stable and soluble in weakly acidic conditions (pH 4-5.5).<sup>[6]</sup>

- Presence of Electrolytes: The addition of salts can either increase or decrease the solubility of a dye, depending on the specific salt and its concentration.
- Solvent Polarity: In organic solvents, solubility will depend on the polarity of the solvent and its ability to interact with the dye molecule.

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